

# **Application Notes and Protocols for High- Throughput Screening Assays Using JA397**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**JA397** is a potent and selective chemical probe for the TAIRE family of cyclin-dependent kinases (CDK14, CDK15, CDK16, CDK17, and CDK18).[1][2] These serine/threonine kinases are considered understudied, or "dark," members of the kinome, yet emerging evidence links them to crucial cellular processes and disease states, including cancer.[3] Specifically, CDK14 is implicated in the WNT signaling pathway, CDK15 in the β-catenin/MEK-ERK pathway, CDK16 influences the cell cycle via p27 phosphorylation, and CDK18 is involved in cell motility through the FAK/RhoA/ROCK signaling pathway.[2] This makes the TAIRE family attractive targets for therapeutic intervention.

These application notes provide detailed protocols for utilizing **JA397** in high-throughput screening (HTS) assays to identify and characterize modulators of TAIRE family kinases. The primary recommended assay platform is the NanoBRET<sup>™</sup> Target Engagement (TE) Intracellular Kinase Assay, which allows for the quantitative measurement of compound binding to target kinases within living cells.[4]

## **Data Presentation**

The inhibitory activity of **JA397** against the TAIRE family kinases has been quantified using NanoBRET<sup>™</sup> assays. The following tables summarize the potency of **JA397** in both lysed and intact cell formats.



Table 1: In Vitro Potency of **JA397** Against TAIRE Family Kinases (NanoBRET™ - Lysed Mode)[2]

Target Kinase	EC50 (nM)
CDK14	27.1
CDK15	252
CDK16	39.0
CDK17	77.2
CDK18	172

Table 2: Cellular Activity of **JA397** Against TAIRE Family Kinases (NanoBRET™ - Intact Cells) [2]

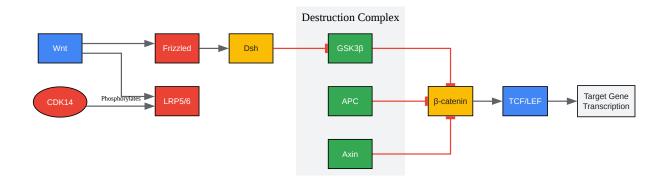
Target Kinase	EC50 (nM)
CDK14	72.1
CDK15	307
CDK16	33.4
CDK17	21.2
CDK18	121

For optimal results in cell-based assays and to minimize off-target effects, a concentration of no higher than 1  $\mu$ M for **JA397** is recommended.[2] A structurally related negative control, JA314, is available and shows significantly lower potency, with an EC50 of 4165 nM against CDK16.[2]

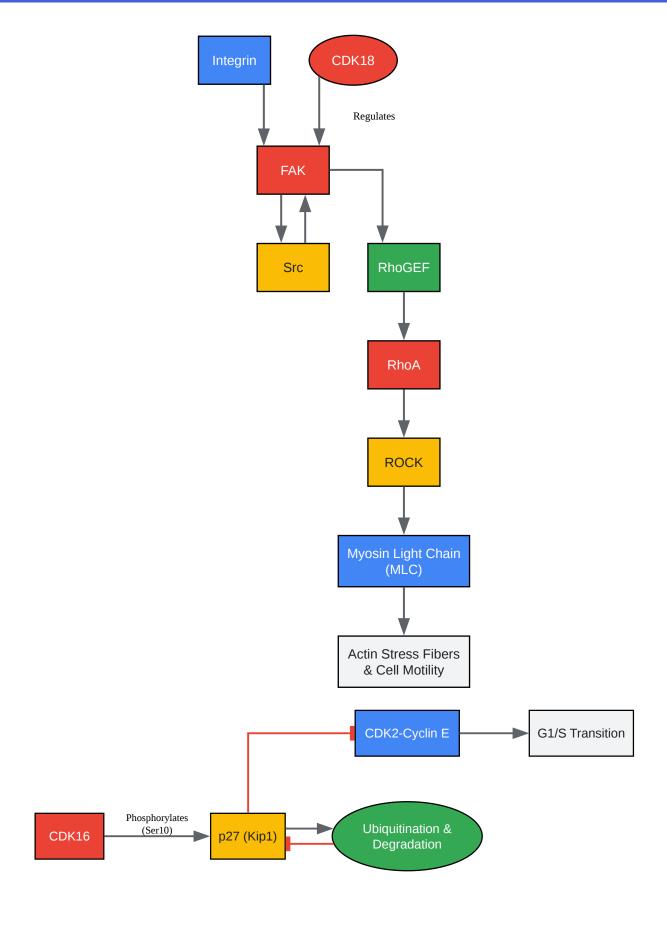
## **Signaling Pathways**

The TAIRE family kinases are involved in various signaling cascades. Understanding these pathways is critical for designing relevant secondary assays and interpreting screening results.

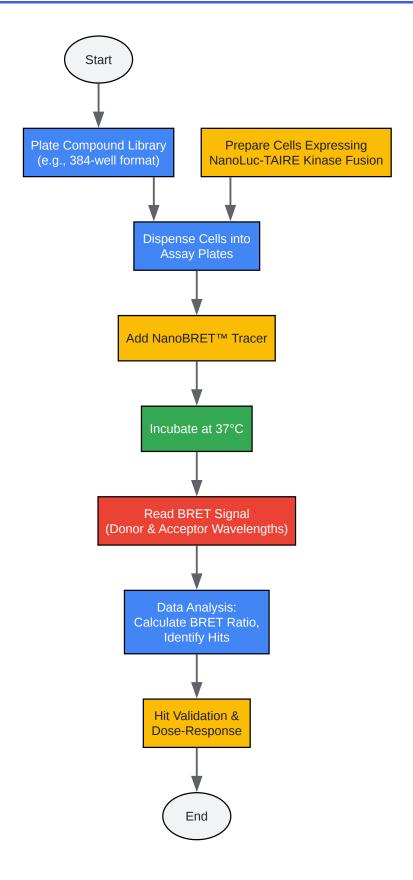












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